

Fmoc-Glu(ODmab)-OH: A Technical Guide to Storage and Handling

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Compound of Interest		
Compound Name:	Fmoc-Glu(ODmab)-OH	
Cat. No.:	B613466	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive recommendations for the proper storage and handling of **Fmoc-Glu(ODmab)-OH**, a crucial building block in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is essential to ensure the integrity, reactivity, and successful application of this reagent in the synthesis of complex peptides.

Storage Recommendations

The stability of **Fmoc-Glu(ODmab)-OH** is contingent on appropriate storage conditions, which differ for the solid compound and its solutions.

Solid Compound:

The solid form of **Fmoc-Glu(ODmab)-OH** is a white to beige powder.[1] To maintain its long-term stability, it should be stored in a tightly sealed container in a dry environment. There are conflicting temperature recommendations from various suppliers, ranging from 2-8°C to 15-25°C. A conservative approach is recommended.



Parameter	Recommendation	Source
Temperature	15-25°C or as specified by the supplier.	[1]
Humidity	Store in a dry environment.	[2]
Light	Protect from light.	General best practice for chemical reagents.

Stock Solutions:

Once dissolved, the stability of **Fmoc-Glu(ODmab)-OH** in solution is more limited. It is highly recommended to prepare fresh solutions before use. If storage of a stock solution is necessary, it should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[3]

Storage Temperature	Recommended Maximum Storage Period	Source
-20°C	1 month	
-80°C	6 months	

Handling and Safety

Proper handling procedures are critical to ensure user safety and prevent contamination of the reagent.

Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Nitrile or other appropriate chemical-resistant gloves.
Eye Protection	Safety glasses or goggles.
Lab Coat	Standard laboratory coat.



Hazard Information:

Based on available safety data, **Fmoc-Glu(ODmab)-OH** is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

In case of accidental exposure, consult the Safety Data Sheet (SDS) and seek medical attention as necessary.

Solubility and Solution Preparation

Fmoc-Glu(ODmab)-OH exhibits good solubility in common organic solvents used in peptide synthesis.

Solvent	Solubility	Source
Dimethylformamide (DMF)	Clearly soluble (1 mmole in 2 ml).	

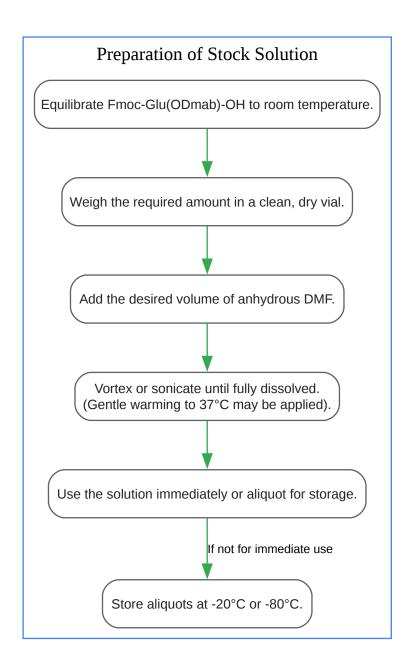
To enhance solubility, gentle warming to 37°C and sonication in an ultrasonic bath can be employed.

Experimental Protocols



Protocol for Preparation of a Stock Solution

This protocol outlines the steps for dissolving Fmoc-Glu(ODmab)-OH for use in SPPS.



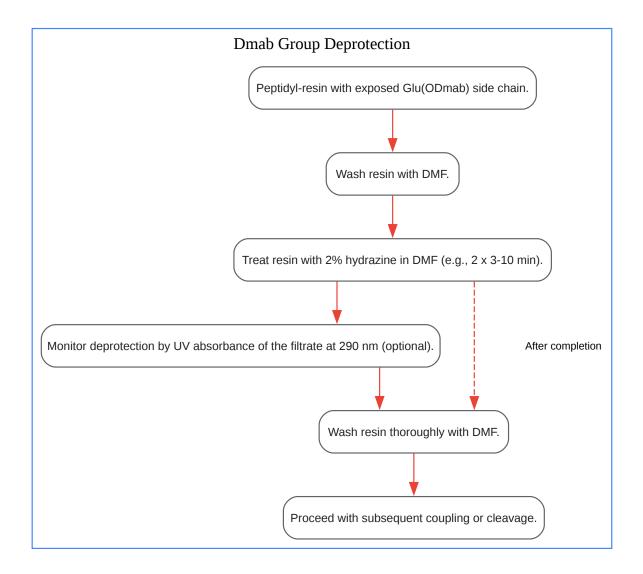
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Caption: Workflow for preparing a stock solution of Fmoc-Glu(ODmab)-OH.

Protocol for Dmab Group Deprotection in SPPS



The ODmab protecting group is orthogonal to the acid-labile and standard base-labile protecting groups used in Fmoc-based SPPS. It is specifically cleaved using a dilute solution of hydrazine.



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Caption: Experimental workflow for the selective removal of the Dmab protecting group.

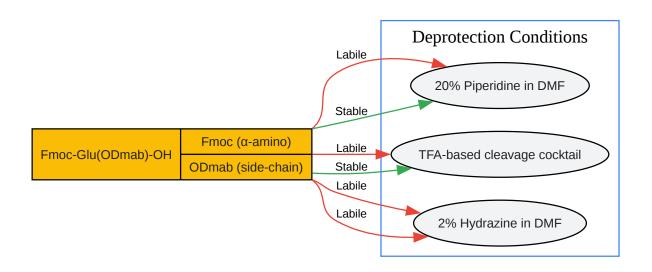
Chemical Stability and Compatibility

The stability of Fmoc-Glu(ODmab)-OH is a critical consideration during peptide synthesis.



- Base Sensitivity: The Fmoc group is labile to basic conditions, typically being removed with 20% piperidine in DMF.
- Acid Stability: The Fmoc group is stable under acidic conditions.
- Orthogonality: The ODmab protecting group is stable to the conditions used for Fmoc group removal (piperidine) and to the acidic conditions used for final cleavage from most resins (e.g., TFA). It is selectively cleaved by hydrazine. This orthogonality allows for selective deprotection of the glutamic acid side chain for subsequent modifications such as lactamization or branching.

The following diagram illustrates the logical relationships of protecting group stability in Fmoc-SPPS.



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